Comparative analysis of MS-0022 and its analogs

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*MS-0022*
Cat. No.:	*B1676849*

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References

- 1. MOUSE OPTICO MS22 ARGOM TECH ARG-MS-0022 [ottos.com.gt]
- 2. youtube.com [youtube.com]
- 3. gs-com.bz [gs-com.bz]
- 4. xentt.com [xentt.com]
- 5. argomtech.com [argomtech.com]
- 6. Efficacy of Tricaine Methanesulfonate (MS-222) as an Anesthetic Agent for Blocking Sensory-Motor Responses in Xenopus laevis Tadpoles - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Comparative analysis of MS-0022 and its analogs]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676849/docs#comparative-analysis-of-ms-0022-and-its-analogs]

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